Technical Support Center: 3-(Propylcarbamoyl)propanoic Acid Permeability Guide

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Compound of Interest	
Compound Name:	*3-(propylcarbamoyl)propanoic Acid*
CAS No.:	*61283-60-1*
Cat. No.:	*B1277836*

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Status: Operational Ticket ID: #PERM-3PCP-001 Assigned Specialist: Dr. A. Vance, Senior Application Scientist Subject: Overcoming Poor Cell Permeability of **3-(Propylcarbamoyl)propanoic Acid**

Diagnostic Overview

User Issue: You are observing low intracellular accumulation or lack of efficacy in whole-cell assays for **3-(propylcarbamoyl)propanoic acid**, despite potent activity in cell-free (biochemical) assays.

Root Cause Analysis: The molecule **3-(propylcarbamoyl)propanoic acid** (N-propylsuccinamic acid) possesses a terminal carboxylic acid group (

) and a polar amide linkage.

- At pH 7.4 (Physiological): The carboxylic acid is

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ionized (anionic carboxylate form).

- Lipophilicity: The calculated

  is approximately -0.6 (Hydrophilic).

- Barrier: The anionic charge prevents passive diffusion through the lipophilic cell membrane. Unless the molecule is a substrate for a specific uptake transporter (e.g., MCT1/4), it will remain extracellular.

Strategic Solutions (Troubleshooting Modules)

We recommend a tiered approach: Chemical Modification (Prodrugs) is the most robust solution for this class of molecule, followed by Formulation Engineering.

Module A: Chemical Modification (Prodrug Strategy)

Primary Recommendation

The most effective method to drive a carboxylate-containing small molecule into the cell is to mask the ionizable group with a lipophilic promoiety. This creates a neutral "prodrug" that crosses the membrane via passive diffusion and is enzymatically hydrolyzed back to the active acid inside the cytosol.

Recommended Prodrug Classes

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Prodrug Type	Structure Modification	Permeability Impact	Intracellular Release Mechanism
Simple Alkyl Esters	Ethyl or Methyl ester of the COOH	Moderate (LogP)	Carboxylesterases (CES1/CES2). Note: Hydrolysis can be slow in some cell lines.
Double Esters (POM/POC)	Pivaloyloxymethyl (POM) ester	High (LogP)	Rapid hydrolysis by non-specific esterases. Highly effective for carboxylic acids.
Glycolamide Esters	Ester linked to an amide moiety	High	Improved stability in plasma; rapid activation in cells.

Workflow: Prodrug Activation Mechanism

The following diagram illustrates how the POM ester strategy bypasses the membrane barrier.

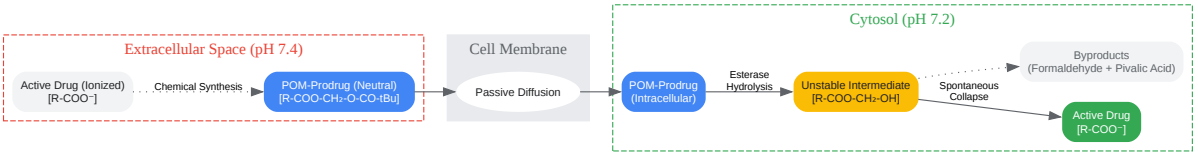

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Figure 1: Mechanism of Pivaloyloxymethyl (POM) prodrug entry and activation. The neutral ester diffuses across the membrane and is cleaved by intracellular esterases to release the active anion.

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Module B: Formulation Engineering

Secondary Recommendation (If chemical modification is impossible)

If you cannot alter the chemical structure (e.g., due to strict SAR constraints), you must encapsulate the charge.

- Lipid Nanoparticles (LNPs): Encapsulate the drug in a lipid bilayer. Use cationic lipids (e.g., DOTAP) to ion-pair with the anionic carboxylate of your drug during formulation.
- pH-Switching: Ensure your assay media is buffered correctly. While you cannot drop the pH of cell culture media below 6.8 without toxicity, lowering it slightly (7.4

  6.8) decreases the ionization percentage marginally, which may boost uptake in short-term assays.

Validation Protocols

Do not assume permeability; measure it. We recommend the PAMPA-GIT assay for high-throughput screening of your derivatives.

Protocol: PAMPA (Parallel Artificial Membrane Permeability Assay)

Objective: Determine passive diffusion rates (

) of the parent acid vs. prodrugs.

Materials:

- Donor Plate (96-well filter plate, 0.45 µm PVDF).
- Acceptor Plate (96-well PTFE).
- Artificial Membrane Oil: 1% Lecithin in Dodecane.
- Buffer: PBS (pH 7.4) and Sodium Acetate (pH 5.0).

Step-by-Step Procedure:

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- Preparation: Dissolve compounds in DMSO (10 mM stock). Dilute to 50 µM in Donor Buffer (pH 7.4).
- Membrane Coating: Carefully add 5 µL of Lecithin/Dodecane oil to the filter of the Donor Plate. Critical: Ensure the filter is translucent, indicating saturation.
- Loading:
  - Add 200 µL of Acceptor Buffer to the Acceptor Plate.
  - Add 200 µL of Compound Solution to the Donor Plate.
- Assembly: Place the Donor Plate on top of the Acceptor Plate (creating a "sandwich").
- Incubation: Incubate at 25°C for 16 hours in a humidity chamber (to prevent evaporation).
- Analysis: Separate plates. Quantify compound concentration in both wells using LC-MS/MS or UV-Vis.
- Calculation:

  Where

  is acceptor conc,

  is filter area,

  is volume,

  is time.

Success Criteria:

- Low Permeability:

  cm/s (Likely the parent acid).
- High Permeability:

  cm/s (Target for Prodrug).

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Troubleshooting FAQ

Q: I synthesized the ethyl ester, but it is still inactive in my cell assay. Why? A: Simple alkyl esters are sometimes too stable. Cellular esterases (like CES1) have substrate specificity. If the ethyl ester is too sterically hindered or simply not a good substrate for the specific cell line's enzymes, it won't hydrolyze.

- Fix: Switch to a POM (Pivaloyloxymethyl) or POC (Isopropyloxycarbonyloxymethyl) ester. These contain a "spacer" that pushes the ester bond away from the steric bulk of the drug, and they are highly labile to ubiquitous non-specific esterases.

Q: My compound precipitates in the cell culture media. A: Masking the carboxylic acid increases lipophilicity (

), which decreases aqueous solubility.

- Fix: Dissolve the prodrug in DMSO first, then spike into media. Keep final DMSO concentration

  . If solubility is still poor, consider a morpholino-ethyl ester, which is ionizable (basic amine) and soluble at low pH but neutral at physiological pH.

Q: Can I just use a transporter inhibitor to prove it's not getting in? A: No. You are likely facing a lack of passive diffusion. Transporter inhibitors stop things from getting in (uptake) or kick them out (efflux).

- Test: Perform a bidirectional Caco-2 assay. If

  is equal to

  and both are low, it is a passive diffusion issue.

Decision Support Tree

Use this logic flow to determine your next experimental step.

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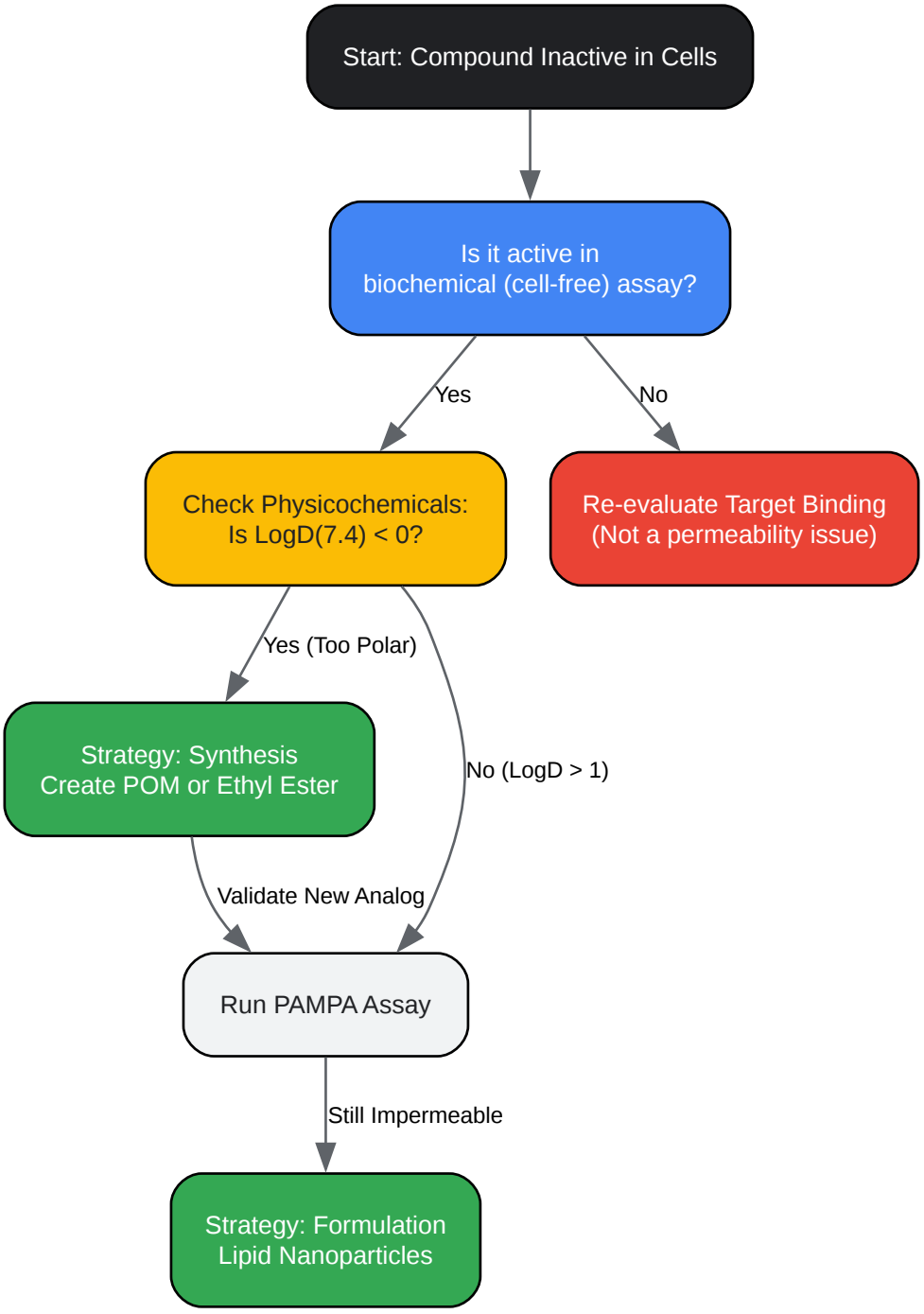

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Figure 2: Decision tree for troubleshooting cellular inactivity of **3-(propylcarbamoyl)propanoic acid**.

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